

A Comprehensive Technical Guide on 2-Hydrazinyl-1H-imidazole Hydrochloride

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Compound of Interest

Compound Name:	2-Hydrazinyl-1H-imidazole hydrochloride
Cat. No.:	B1432193

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the physicochemical properties, synthesis, analysis, and potential applications of **2-Hydrazinyl-1H-imidazole hydrochloride**, a key building block in medicinal chemistry.

Introduction: The Significance of the Imidazole Scaffold

The imidazole nucleus is a cornerstone in medicinal chemistry, forming the structural core of numerous natural products and synthetic bioactive molecules.^[1] Its presence in therapeutic agents can enhance water solubility due to the two nitrogen atoms that facilitate hydrogen bonding.^[1] The imidazole scaffold is a versatile pharmacophore, capable of interacting with a wide range of biological targets, which has led to its incorporation into drugs with diverse activities, including anticancer, antimicrobial, anti-inflammatory, and antiviral properties.^{[1][2][3]}

2-Hydrazinyl-1H-imidazole hydrochloride serves as a valuable intermediate, leveraging the reactivity of the hydrazine group and the proven biological relevance of the imidazole ring.^[4] Its bifunctional nature allows for the construction of complex molecular architectures, particularly fused heterocyclic systems, which are considered privileged scaffolds in pharmaceutical research.^[4]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Hydrazinyl-1H-imidazole hydrochloride** is essential for its effective use in synthesis and drug design.

Property	Value	Source
CAS Number	1187929-07-2	[5] [6]
Molecular Formula	C ₃ H ₆ N ₄ ·HCl	[5]
Molecular Weight	134.56 g/mol	[5]
IUPAC Name	1H-imidazol-2-ylhydrazine;hydrochloride	[6]
Appearance	White to light-yellow powder or crystals	[7]
Purity	Typically ≥95%	[6] [8]
Solubility	Due to its hydrochloride salt form, it is expected to be soluble in polar solvents like water. The imidazole moiety itself is highly soluble in polar solvents. [9]	Inferred
Storage	Store in a sealed container in a dry, well-ventilated place, often at room temperature or under inert atmosphere. For long-term storage, freezing (-20°C) is recommended. [4] [10]	

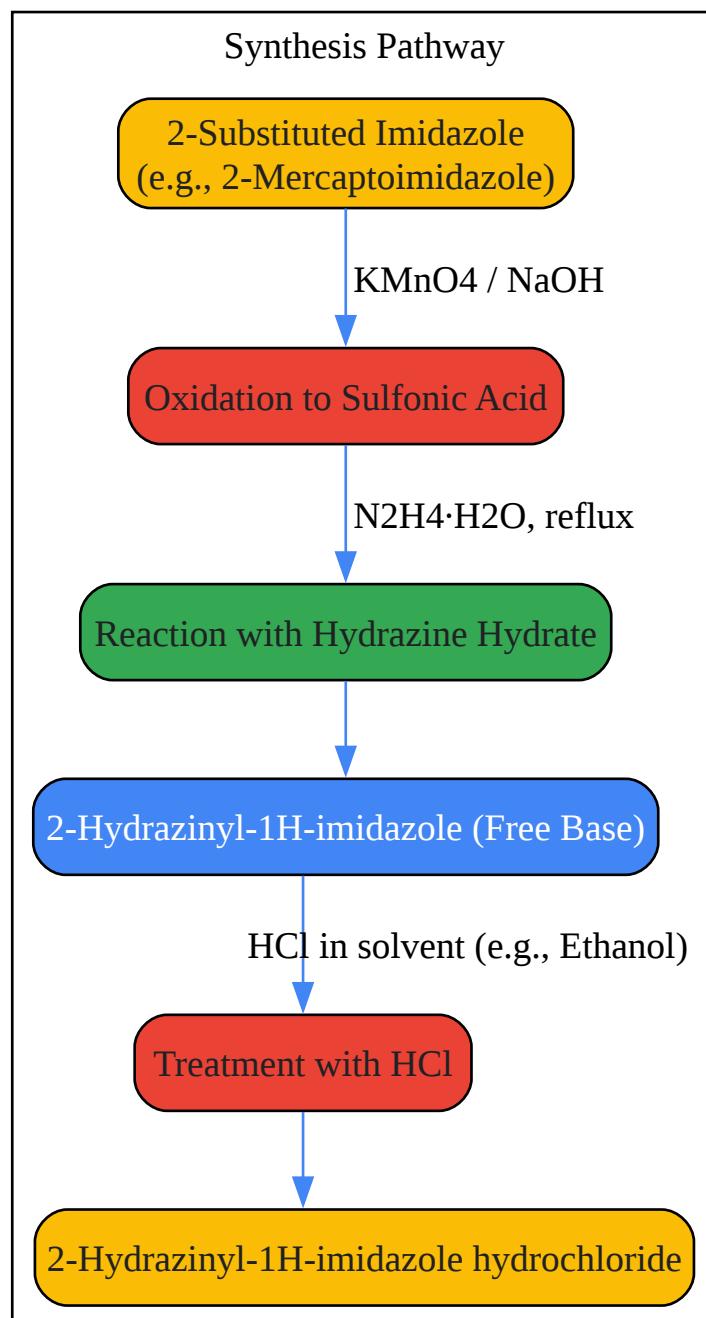
Synthesis and Purification

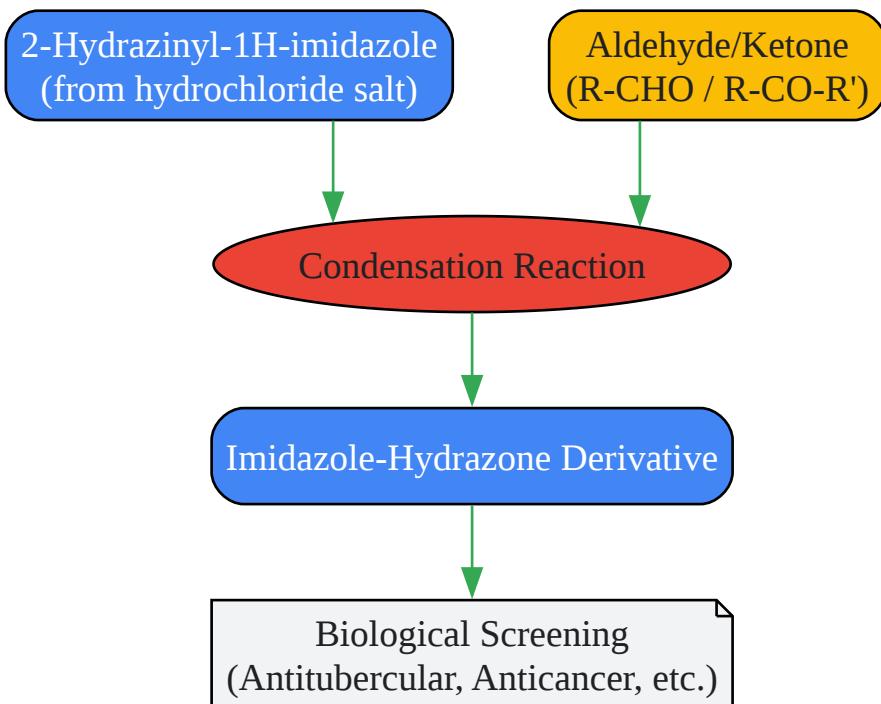
The synthesis of **2-Hydrazinyl-1H-imidazole hydrochloride** typically involves the preparation of the 2-hydrazinyl-1H-imidazole free base, followed by salt formation. While a direct, detailed protocol for this specific compound is not readily available in the reviewed literature, a general

synthetic approach can be inferred from the synthesis of analogous compounds like 2-hydrazinobenzimidazoles.[11][12]

A common route involves the conversion of a more accessible precursor, such as a 2-mercaptoimidazole or a 2-haloimidazole. For instance, 2-mercaptopbenzimidazoles are oxidized to sulfonic acids, which are then reacted with hydrazine hydrate.[11][12]

Conceptual Synthesis Workflow



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